

Preparation of SJ995973 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: SJ995973

Cat. No.: B12429959

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **SJ995973**, a potent and selective proteolysis-targeting chimera (PROTAC) designed to degrade Bromodomain and Extra-Terminal (BET) family proteins. Adherence to this protocol is crucial for ensuring the stability, and activity of the compound in downstream applications.

Introduction to SJ995973

SJ995973 is a bifunctional molecule that induces the degradation of BET proteins, including BRD2, BRD3, and BRD4, by hijacking the body's own ubiquitin-proteasome system.^{[1][2][3]} It achieves this by simultaneously binding to a BET protein and an E3 ubiquitin ligase, thereby forming a ternary complex that leads to the ubiquitination and subsequent degradation of the target BET protein by the proteasome.^{[4][5][6]} This event-driven mechanism of action makes PROTACs like **SJ995973** highly potent, often at picomolar concentrations, in inhibiting cellular processes driven by these proteins.^{[2][3]}

Physicochemical and Solubility Data

Proper preparation of **SJ995973** stock solutions begins with an understanding of its physical and chemical properties. This data is essential for accurate concentration calculations and for selecting the appropriate solvent.

Property	Value	Reference
Molecular Weight	730.28 g/mol	[1][2][7]
Formula	C37H40ClN7O5S	[1][2][7]
CAS Number	2882065-25-8	[1][2][7]
Appearance	Off-white to light yellow solid	[7]
Solubility in DMSO	100 mg/mL (136.93 mM)	[7]

Experimental Protocol: Preparation of a 10 mM SJ995973 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **SJ995973** in dimethyl sulfoxide (DMSO).

Materials:

- **SJ995973** powder
- Anhydrous/dry Dimethyl Sulfoxide (DMSO), newly opened[7]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Equilibration:** Allow the vial of **SJ995973** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SJ995973** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.30

mg of **SJ995973**.

- Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 730.28 \text{ g/mol} = 7.30 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **SJ995973** powder. For a 10 mM solution, if you weighed 7.30 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Sonication (if necessary): If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic bath for 5-10 minutes.^[7] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][8]}
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[7][8]} Ensure the vials are tightly sealed and protected from light.

Storage and Stability

The stability of the **SJ995973** stock solution is critical for reproducible experimental results.

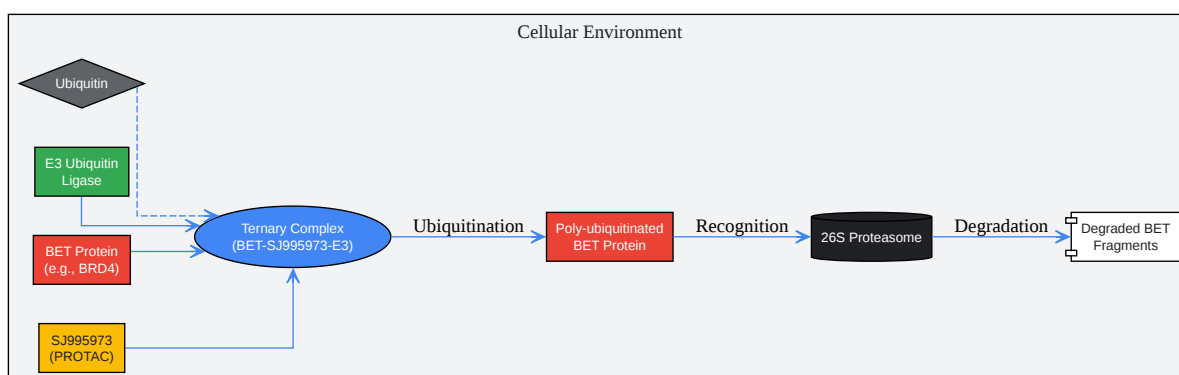
Storage Condition	Duration	Recommendations	Reference
-80°C	6 months	Recommended for long-term storage.	^{[7][8]}
-20°C	1 month	Suitable for short-term storage.	^{[1][7][8]}

Important Considerations:

- **Hygroscopicity of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air. The presence of water can significantly impact the solubility of **SJ995973**.^[7] It is imperative to use newly opened, anhydrous grade DMSO for stock solution preparation.
- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.^{[1][8]}
- **Protection from Light:** Store the stock solution protected from light to prevent photodegradation.^[7]

Diagrams

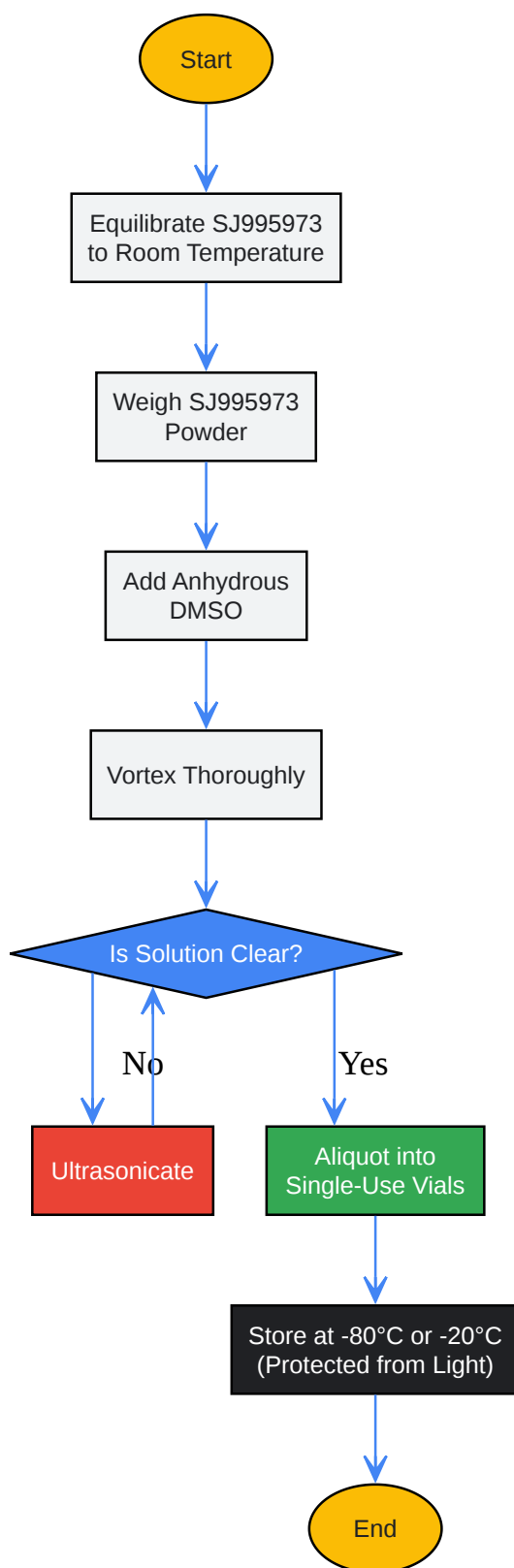
Signaling Pathway of SJ995973 (PROTAC)



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Caption: Mechanism of action of **SJ995973** as a PROTAC.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **SJ995973** stock solution.

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